

Application Notes and Protocols: Americium-243 in Nuclear Transmutation Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Americium-243

Cat. No.: B1218457

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Americium-243 (^{243}Am) is a major long-lived actinide isotope found in spent nuclear fuel, contributing significantly to the long-term radiotoxicity and heat load of nuclear waste.[1][2] Nuclear transmutation offers a promising strategy to convert long-lived isotopes like ^{243}Am into shorter-lived or stable nuclides, thereby reducing the environmental burden of nuclear waste.[1][2][3][4] This document provides detailed application notes and experimental protocols for the use of **Americium-243** in nuclear transmutation research, targeting researchers and scientists in the nuclear field.

Americium-243 is produced in nuclear reactors through a series of neutron captures and beta decays starting from Uranium-238.[5] A tonne of spent nuclear fuel can contain approximately 100 grams of various americium isotopes, primarily ^{241}Am and ^{243}Am . [2] Due to its long half-life of 7,370 years, ^{243}Am is a key focus of transmutation studies.[6][7] The primary transmutation reaction for ^{243}Am involves neutron capture to produce Americium-244, which then rapidly decays to Curium-244 (^{244}Cm). [5][6] This process is central to reducing the long-term radiotoxicity of nuclear waste.[8]

Quantitative Data: Neutron Cross-Sections for Americium-243

The probability of a neutron-induced reaction, such as capture or fission, is quantified by its cross-section, typically measured in barns (b). This data is critical for designing and modeling transmutation systems.

Neutron Energy	Reaction Type	Cross-Section (barns)	Reference
0.0253 eV (Thermal)	(n, total)	86.15	[9]
0.0253 eV (Thermal)	(n, elastic)	7.499	[9]
0.0253 eV (Thermal)	(n, γ) (Capture)	78.53	[9]
0.0253 eV (Thermal)	(n, γ) (Capture)	87.7 ± 5.4	[6]
0.0253 eV (Thermal)	(n, fission)	0.1161	[9]
5 keV - 250 keV	(n, γ) (Capture)	Varies with energy	[10][11]
5 keV - 250 keV	(n, fission)	Varies with energy	[10][11]
Resonance Integral	(n, γ) (Capture)	1.822 kb	[9]
Resonance Integral	(n, fission)	6.106	[9]
Fission Spectrum Average	(n, total)	7.853	[9]
Fission Spectrum Average	(n, elastic)	4.824	[9]
Fission Spectrum Average	(n, inelastic)	1.754	[9]
Fission Spectrum Average	(n, fission)	1.080	[9]
Fission Spectrum Average	(n, γ) (Capture)	0.1892	[9]

Experimental Protocols

Separation and Purification of Americium-243 from Spent Nuclear Fuel

A critical prerequisite for transmutation is the efficient separation of americium from other elements in spent nuclear fuel, particularly lanthanides and curium, which have similar chemical properties.^[1]

Protocol: Solvent Extraction using Diglycolamide

This protocol is based on advanced aqueous separation processes.

Objective: To selectively separate Americium(III) from a simulated high-level liquid waste solution.

Materials:

- Simulated PUREX raffinate solution containing Am(III), Cm(III), lanthanides(III), and other fission products in nitric acid.
- Diglycolamide-based extractant dissolved in a suitable organic solvent (e.g., dodecane).
- Aqueous soluble complexing agent for selective stripping.
- Centrifugal contactors.
- Analytical instrumentation: ICP-MS, gamma-ray spectrometry.

Procedure:

- Co-extraction:
 - Contact the simulated PUREX raffinate with the diglycolamide-based organic solvent in a series of centrifugal contactors.
 - This step co-extracts trivalent actinides (Am, Cm) and lanthanides into the organic phase, separating them from the bulk of fission products.
- Selective Stripping:

- Contact the loaded organic phase with an aqueous solution containing a selective complexing agent.
- This agent will preferentially form a complex with Americium, stripping it back into the aqueous phase while leaving Curium and Lanthanides in the organic phase.
- Analysis:
 - Analyze the Am-rich aqueous phase and the remaining organic phase using ICP-MS and gamma-ray spectrometry to determine the separation efficiency.

Neutron Irradiation of Americium-243 Targets

This protocol outlines the general procedure for irradiating an **Americium-243** target to induce transmutation.

Objective: To transmute **Americium-243** to Curium-244 and other products through neutron capture.

Materials:

- Purified **Americium-243** oxide (AmO_2).
- Target holder/capsule (e.g., made of aluminum or stainless steel).
- High-flux neutron source (e.g., a nuclear reactor or an accelerator-driven system).
- Remote handling equipment for target fabrication and post-irradiation examination.
- Gamma-ray and alpha spectrometry systems.

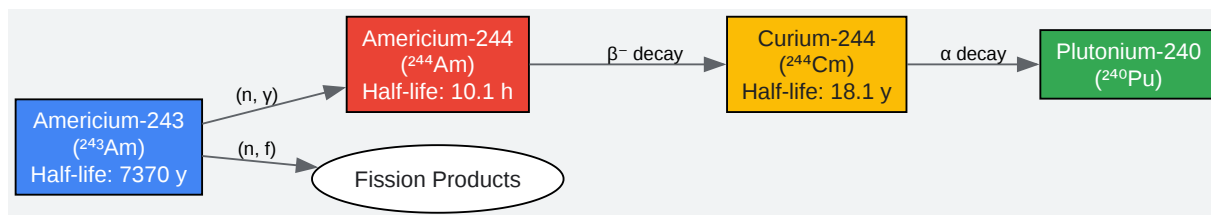
Procedure:

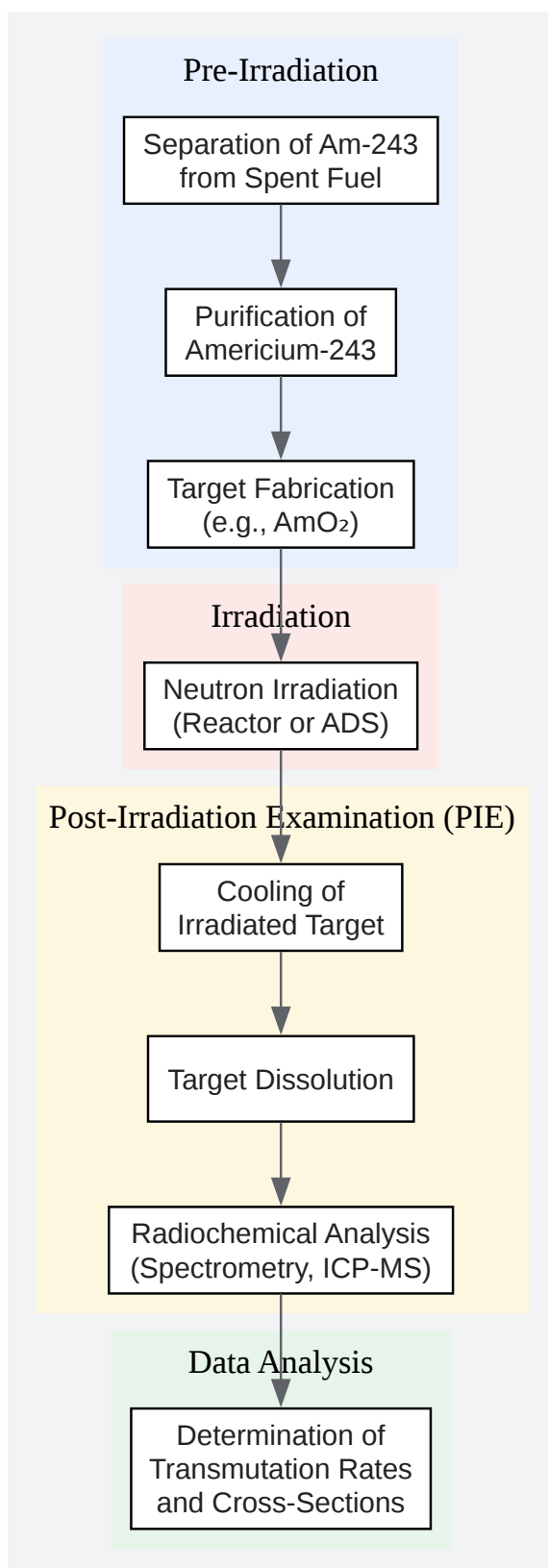
- Target Preparation:
 - Prepare a well-characterized target of **Americium-243** oxide. The mass and isotopic composition should be precisely known.
 - Encapsulate the AmO_2 powder in a suitable target holder.

- Irradiation:
 - Place the target in a high-flux region of a nuclear reactor or in the target station of an accelerator-driven system.[3][12]
 - Irradiate the target for a predetermined period to achieve the desired level of transmutation. The neutron energy spectrum and flux should be well-characterized.
- Cooling:
 - After irradiation, move the target to a cooling position to allow short-lived fission and activation products to decay.
- Post-Irradiation Examination (PIE):
 - Remotely handle the highly radioactive target in a hot cell.
 - Dissolve the target and perform radiochemical analysis to determine the final isotopic composition.
 - Use gamma-ray and alpha spectrometry to identify and quantify the transmutation products, such as Curium-244.

Visualizations

Nuclear Transmutation Pathway of Americium-243





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. kuleuven.limo.libis.be [kuleuven.limo.libis.be]
- 2. Americium - Wikipedia [en.wikipedia.org]
- 3. Accelerator-driven Nuclear Energy - World Nuclear Association [world-nuclear.org]
- 4. osti.gov [osti.gov]
- 5. Curium - Wikipedia [en.wikipedia.org]
- 6. tandfonline.com [tandfonline.com]
- 7. Isotopes of americium - Wikipedia [en.wikipedia.org]
- 8. oecd-nea.org [oecd-nea.org]
- 9. wwwndc.jaea.go.jp [wwwndc.jaea.go.jp]
- 10. (PDF) Neutron capture and fission cross section of /sup 243/Am in the energy range from 5 to 250 keV (1983) | K. Wisshak | 21 Citations [scispace.com]
- 11. scispace.com [scispace.com]
- 12. epaper.kek.jp [epaper.kek.jp]
- To cite this document: BenchChem. [Application Notes and Protocols: Americium-243 in Nuclear Transmutation Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218457#application-of-americium-243-in-nuclear-transmutation-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com